

Proper Disposal Procedures for BC-1901S

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BC-1901S

Cat. No.: B12367007

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For researchers, scientists, and drug development professionals utilizing the small molecule NRF2 activator, **BC-1901S**, adherence to proper disposal protocols is critical for laboratory safety and environmental protection. This document provides essential, step-by-step guidance for the safe handling and disposal of **BC-1901S**, based on available safety data.

Summary of Key Information

The following table summarizes the essential identification and safety information for **BC-1901S**.

Identifier	Value
Chemical Name	BC-1901S
CAS Number	1358617-36-3
Molecular Formula	C23H22ClFN4O
Primary Hazard	Avoid discharge into the environment.
Personal Protective Equipment	Wear suitable protective clothing, gloves, and safety goggles.

Disposal and Handling Procedures

Proper disposal of **BC-1901S** involves a systematic approach to prevent contamination and ensure safety. The primary guideline is to manage the chemical waste in accordance with local, state, and federal regulations.

Step-by-Step Disposal Protocol:

- Collection:
 - Carefully collect residual **BC-1901S** and any contaminated materials (e.g., pipette tips, weighing paper, gloves).
 - For spills, prevent further leakage and avoid allowing the chemical to enter drains.[\[1\]](#)
 - Use appropriate tools, such as spark-proof tools and explosion-proof equipment, to collect any adhered or spilled material.[\[1\]](#)
- Containment:
 - Place all **BC-1901S** waste into a suitable, clearly labeled, and tightly closed container.[\[1\]](#)
- Storage Prior to Disposal:
 - Store the waste container in a dry, cool, and well-ventilated area.[\[1\]](#)
 - Ensure the container is stored away from incompatible materials and foodstuffs.[\[1\]](#)
- Disposal:
 - Arrange for the disposal of the chemical waste through a licensed hazardous waste disposal company.
 - Adhere to all applicable local, state, and federal environmental regulations.[\[1\]](#)

Accidental Release Measures

In the event of a spill, the following steps should be taken:

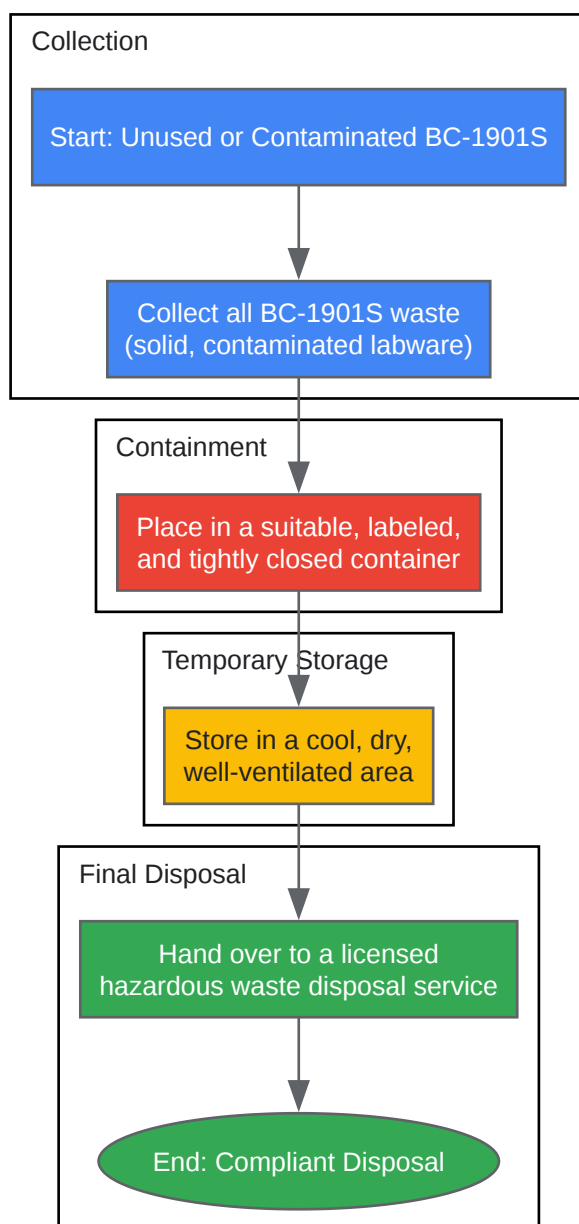
- Personnel Safety: Evacuate personnel to a safe area, and ensure adequate ventilation.[\[1\]](#) Avoid breathing dust, vapors, or mist.[\[1\]](#) Wear appropriate personal protective equipment, including chemical-impermeable gloves and safety goggles.[\[1\]](#)
- Containment: Prevent further spillage or leakage if it is safe to do so.[\[1\]](#) Do not allow the chemical to enter drains, as discharge into the environment must be avoided.[\[1\]](#)

- Cleanup: Collect the spilled material and place it in a suitable, closed container for disposal.

[1]

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **BC-1901S**.



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BC-1901S Disposal Workflow

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References

- 1. targetmol.com [targetmol.com]
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